

Storage and handling guidelines for 3-Chlorobutanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chlorobutanal

Cat. No.: B14413697

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An In-depth Technical Guide to the Storage and Handling of 3-Chlorobutanal

Disclaimer: Information regarding **3-Chlorobutanal** is limited in publicly available scientific literature and safety data repositories. This guide has been compiled using available data for **3-Chlorobutanal**, information on analogous short-chain chlorinated aldehydes, and general principles for handling hazardous chemicals. The recommendations provided herein should be used as a guide and supplemented with rigorous in-house safety assessments and procedures.

Introduction

3-Chlorobutanal (CAS No: 81608-88-0) is a chlorinated aldehyde with the molecular formula C_4H_7ClO [1]. As a member of the alpha-chloroaldehyde family, it is expected to be a reactive compound and requires careful handling to ensure the safety of laboratory personnel and the integrity of research materials. This guide provides a summary of the known properties of **3-Chlorobutanal** and offers guidance on its storage, handling, and potential hazards, drawing upon information from structurally similar compounds where specific data is unavailable.

Physicochemical Properties

Specific experimental data for the physical properties of **3-Chlorobutanal**, such as boiling point and melting point, are not readily available. The table below summarizes the computed and basic data that has been identified.

Property	Value	Source
Molecular Formula	C ₄ H ₇ ClO	PubChem[1]
Molecular Weight	106.55 g/mol	PubChem[1]
CAS Number	81608-88-0	PubChem[1]
IUPAC Name	3-chlorobutanal	PubChem[1]
Synonyms	3-chlorobutyraldehyde	LookChem[2]
Canonical SMILES	<chem>CC(CC=O)Cl</chem>	LookChem[2]

Storage and Handling

Due to the lack of a specific Safety Data Sheet (SDS) for **3-Chlorobutanal**, the following recommendations are based on guidelines for other short-chain chlorinated aldehydes and general laboratory safety principles.

Storage Conditions

Proper storage of **3-Chlorobutanal** is crucial to maintain its chemical integrity and prevent hazardous situations. Based on information for analogous compounds, the following storage conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	Store in a cool, well-ventilated place. Refrigeration may be appropriate.	To minimize volatilization and potential decomposition.
Container	Keep container tightly closed in a dry environment.	To prevent reaction with moisture and atmospheric contaminants.
Inert Atmosphere	Handle and store under an inert gas (e.g., nitrogen or argon).	To prevent oxidation and reaction with air.
Light	Protect from sunlight.	To prevent light-induced degradation.

Handling Precautions

Given the potential hazards associated with chlorinated aldehydes, strict adherence to safety protocols is mandatory.

- Ventilation: All handling of **3-Chlorobutanal** should be conducted in a well-ventilated area, preferably within a chemical fume hood[3].
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).
 - Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.
- Hygiene: Avoid inhalation of vapors and contact with skin and eyes. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.
- Spill Management: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Dispose of the waste in a sealed container

according to institutional and local regulations.

Chemical Reactivity and Incompatibilities

Alpha-chloroaldehydes are known to be reactive compounds. While specific reactivity data for **3-Chlorobutanal** is scarce, general incompatibilities for this class of chemicals should be considered.

Incompatible Materials	Potential Hazard
Strong Oxidizing Agents	May cause a violent reaction.
Strong Bases	Can induce polymerization or decomposition.
Acids	May catalyze decomposition or other hazardous reactions.
Metals	Potential for corrosion and reaction.
Moisture/Water	May lead to hydrolysis and the formation of corrosive byproducts like HCl.

Potential Hazards and Toxicology

Detailed toxicological data for **3-Chlorobutanal** is not available. However, short-chain chlorinated compounds and aldehydes as a class can exhibit toxicity.

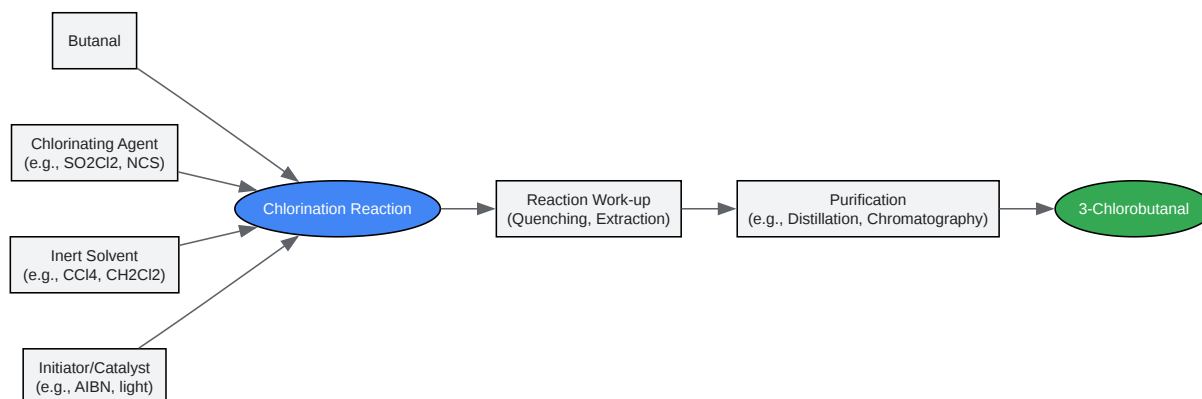
- **Acute Effects:** Likely to be an irritant to the skin, eyes, and respiratory tract. Inhalation of vapors may cause respiratory distress.
- **Chronic Effects:** The long-term health effects of **3-Chlorobutanal** have not been studied. Studies on some short-chain chlorinated paraffins have indicated potential effects on the liver, thyroid, and kidneys in animal models[4][5].

Experimental Protocols

Specific, validated experimental protocols for the synthesis and reactions of **3-Chlorobutanal** are not readily available in the searched literature. The following sections provide generalized procedures based on known reactions of similar compounds.

General Synthesis of α -Chloroaldehydes

A common method for the synthesis of α -chloroaldehydes involves the chlorination of the corresponding aldehyde.



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Caption: Generalized workflow for the synthesis of **3-Chlorobutanal**.

Methodology:

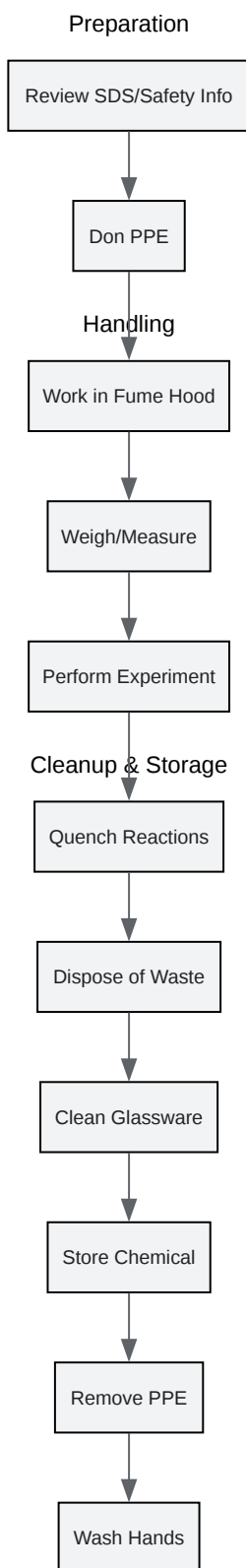
- The starting aldehyde (butanal) is dissolved in a suitable inert solvent.
- A chlorinating agent, such as sulfuryl chloride (SO₂Cl₂) or N-chlorosuccinimide (NCS), is added to the reaction mixture.
- The reaction may be initiated by a radical initiator (like AIBN) or by UV light, depending on the chosen reagent.
- The reaction is monitored for completion (e.g., by GC or TLC).
- Upon completion, the reaction is quenched, and the product is extracted.

- The crude product is then purified, typically by distillation or column chromatography, to yield the α -chloroaldehyde.

Logical Relationships and Workflows

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **3-Chlorobutanal** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **3-Chlorobutanal**.

Biological Activity and Signaling Pathways

There is no specific information available in the searched literature regarding any defined signaling pathways or significant biological activities of **3-Chlorobutanal**. It is plausible that, as a reactive electrophile, it could interact non-specifically with biological macromolecules, but this has not been documented.

Conclusion

3-Chlorobutanal is a chemical for which detailed public information is sparse. The guidance provided in this document is based on the limited available data and information from analogous compounds. It is imperative that any institution or individual working with this compound conduct a thorough risk assessment and implement stringent safety protocols. The lack of data highlights an area where further research into the properties, reactivity, and toxicology of this compound is needed.

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